

removing impurities from N,N'-Dimethyloxamide

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Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

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Chemical Identification and Properties

The table below summarizes the key identifying information and physical properties for **N,N'-Dimethyloxamide**, which are critical for selecting and validating a purification method.

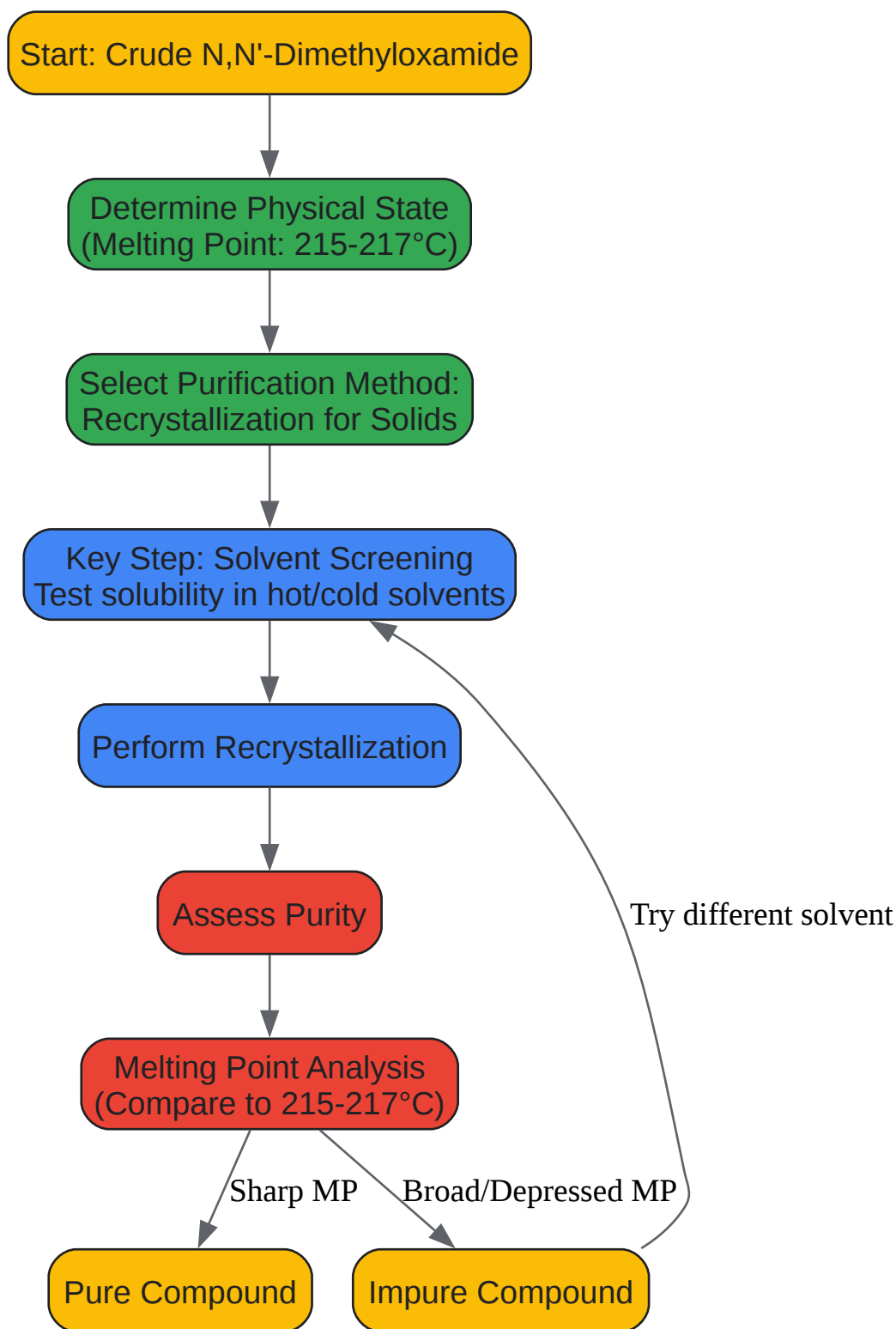
Property	Details
CAS Number	615-35-0 [1] [2]
Molecular Formula	C ₄ H ₈ N ₂ O ₂ [1] [2]
Molecular Weight	116.12 g/mol [1] [2]
Melting Point	215°C to 217°C [2] (Another source lists a general melting point of 215°C [1])
Purity	Available at 98% [2]

Purification Guidance Based on General Principles

Since a specific protocol is not available, here is a general approach based on standard laboratory practices for similar organic compounds:

- Primary Recommended Method: Recrystallization**

- The most suitable method for purifying a solid compound like **N,N'-Dimethyloxamide** is **recrystallization** [3]. The sharp melting point indicates a pure crystalline solid, which is a good candidate for this technique.
 - The process involves dissolving the crude compound in a minimal volume of a hot solvent in which it is highly soluble when hot but poorly soluble when cold. As the solution cools, pure crystals form, leaving impurities in the solvent.
 - **Solvent Selection:** You will need to experimentally determine an optimal recrystallization solvent. Common solvents to test include ethanol, methanol, ethyl acetate, or water, and their mixtures.
 - **Verification:** The known melting point (215-217°C) is your key criterion for assessing purity after recrystallization [2].
- **General Purification Workflow** The following diagram outlines the general decision-making process for purifying a solid compound like **N,N'-Dimethyloxamide**.



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Frequently Asked Questions

What is the first step I should take if no purification protocol exists for my compound? The first step is to gather all available physical data, exactly as shown in the table above. The melting point is especially critical, as a sharp melting point is a strong indicator of purity and confirms that recrystallization is a viable method. You should then begin small-scale trials to find a suitable recrystallization solvent.

How can I confirm the success of my purification? The most straightforward method is to check the **melting point** of your purified product. A pure compound will typically exhibit a sharp melting point within the literature range (215-217°C). A depressed or broad melting range indicates that impurities remain and further purification is needed [2].

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References

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2. , N '- N , 98% 5 g | Buy Online | Thermo Scientific Alfa... Dimethyloxamide [fishersci.co.uk]
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